

In-Depth Technical Guide: (3-fluoro-4-methylphenyl)methanol

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Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzyl alcohol

Cat. No.: B068981

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3-fluoro-4-methylphenyl)methanol, a substituted benzyl alcohol, is a valuable building block in medicinal chemistry and materials science. The presence of both a fluorine atom and a methyl group on the phenyl ring imparts unique electronic and steric properties, influencing its reactivity and the biological activity of molecules derived from it. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications, with a focus on its relevance to drug discovery and development.

IUPAC Name

The unequivocally established International Union of Pure and Applied Chemistry (IUPAC) name for the compound is (3-fluoro-4-methylphenyl)methanol.

Physicochemical Properties

While specific experimental data for (3-fluoro-4-methylphenyl)methanol is not widely published, the properties of structurally similar compounds allow for informed estimations. The introduction of a fluorine atom generally increases lipophilicity and can influence the acidity of the benzylic proton.

Table 1: Calculated and Comparative Physicochemical Properties

Property	Value (Estimated/Comparative)	Data Source/Comparison Compound
Molecular Formula	C ₈ H ₉ FO	-
Molecular Weight	140.16 g/mol	-
Boiling Point	~202.5 ± 35.0 °C	Predicted for (3,5-Difluoro-4-methylphenyl)methanol[1]
Density	~1.236 ± 0.06 g/cm ³	Predicted for (3,5-Difluoro-4-methylphenyl)methanol[1]
XLogP3	~1.7	Estimated based on similar structures

Synthesis and Experimental Protocols

The synthesis of (3-fluoro-4-methylphenyl)methanol can be achieved through the reduction of the corresponding aldehyde or carboxylic acid. A general and reliable method involves the reduction of 3-fluoro-4-methylbenzaldehyde.

Experimental Protocol: Reduction of 3-fluoro-4-methylbenzaldehyde

This protocol is based on standard procedures for the reduction of benzaldehydes to benzyl alcohols.

Materials:

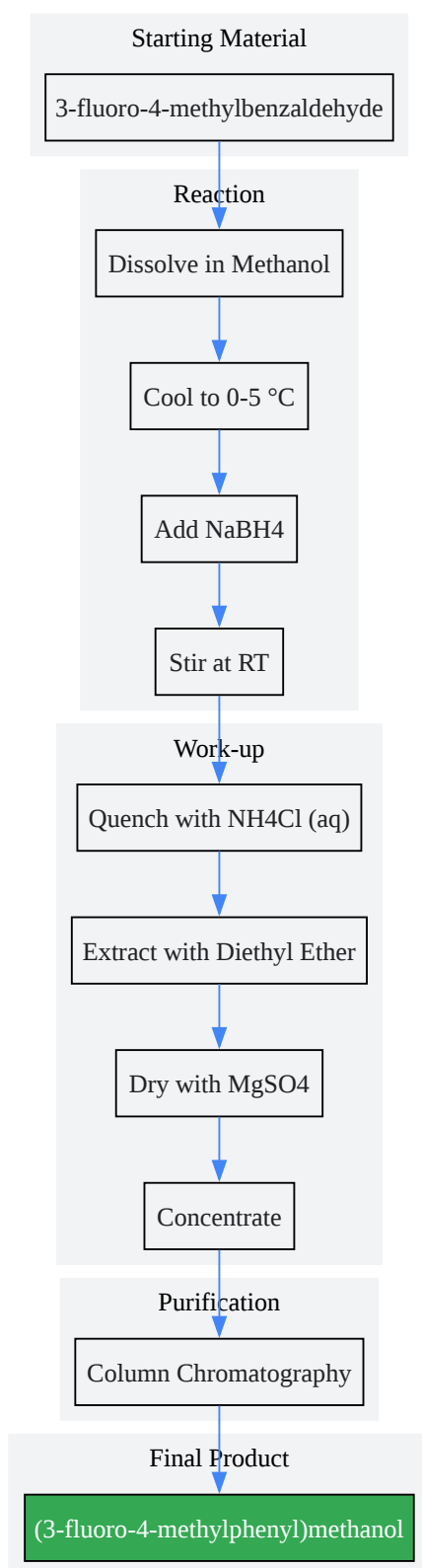
- 3-fluoro-4-methylbenzaldehyde
- Sodium borohydride (NaBH₄)
- Methanol (or Ethanol)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution

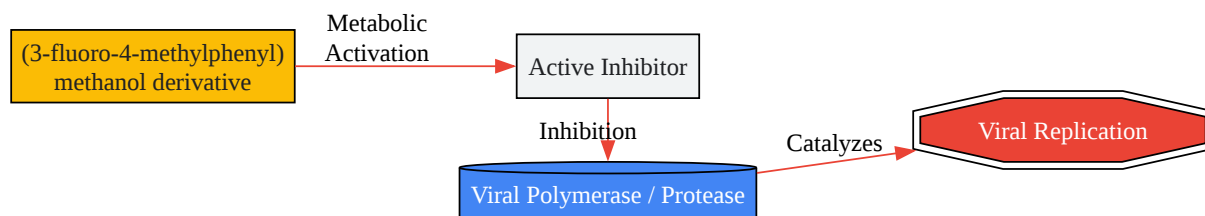
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Dissolution:** Dissolve 3-fluoro-4-methylbenzaldehyde in methanol in a round-bottom flask equipped with a magnetic stirrer. Cool the solution in an ice bath.
- **Reduction:** Slowly add sodium borohydride to the cooled solution in portions. The reaction is exothermic. Maintain the temperature below 10 °C during the addition.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 1-2 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Quenching:** After the reaction is complete, carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** Remove the methanol under reduced pressure using a rotary evaporator. Extract the aqueous residue with diethyl ether (3 x 50 mL).
- **Washing and Drying:** Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the diethyl ether under reduced pressure to yield the crude (3-fluoro-4-methylphenyl)methanol.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

Logical Workflow for Synthesis





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References

- 1. (3,5-Difluoro-4-methylphenyl)methanol CAS#: 1783540-14-6 [m.chemicalbook.com]
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